

Etrumadenant: Guidelines for Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: *Etrumadenant*

Cat. No.: *B605078*

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For Immediate Reference: **Etrumadenant** is shipped as a non-hazardous chemical; however, formal disposal procedures require consultation with your institution's Environmental Health and Safety (EHS) department. This document provides general guidance based on standard laboratory practices.

This guide offers a procedural framework for the proper disposal of **etrumadenant**, a dual adenosine receptor antagonist used in research. The information is intended for researchers, scientists, and drug development professionals. Adherence to institutional and local regulations is paramount.

Key Operational and Disposal Information

While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **etrumadenant** is not publicly available, one supplier indicates it is shipped as a non-hazardous chemical.^[1] In the absence of a formal SDS, **etrumadenant** should be handled with care, and the disposal plan should be formulated under the guidance of your institution's EHS department. The overriding principle is that no laboratory activity should commence without a clear plan for waste disposal.^[2]

Summary of Etrumadenant Chemical Properties

Property	Value	Source
Molecular Formula	C23H22N8O	Selleck Chemicals
Molecular Weight	426.47	Selleck Chemicals
CAS Number	2239273-34-6	Selleck Chemicals
Appearance	Solid powder	Sun-shinechem[1]
Storage	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	Sun-shinechem[1]
Solubility	Soluble in DMSO	Sun-shinechem[1]

Experimental Protocols: General Chemical Waste Disposal

The following protocols are based on general best practices for laboratory chemical waste management and should be adapted to your specific institutional procedures.

Waste Characterization and Segregation:

- Initial Assessment: In the absence of a specific SDS, the first step is to consult your institution's EHS department to determine if **etrumadenant** is classified as hazardous or non-hazardous waste within your regulatory framework.
- Segregation: Chemical wastes must be segregated by general waste type (e.g., flammables, poisons, acids, and alkalis).[3] Do not mix **etrumadenant** waste with other chemical waste streams unless explicitly permitted by your EHS department. Keep solid and liquid waste separate.[4]

Solid Waste Disposal (Assuming Non-Hazardous Classification):

If your EHS department confirms that **etrumadenant** can be disposed of as non-hazardous solid waste, the following steps are generally followed:

- Packaging: Package the solid **etrumadenant** waste securely. It is recommended to use at least two layers of packaging to prevent spills.[5]
- Labeling: Leave the label on the innermost container.[5] The outer container should be clearly labeled as "Non-hazardous" and should identify the contents (**Etrumadenant**).
- Disposal: Laboratory personnel should transport the securely packaged and labeled waste directly to the designated dumpster or waste collection area.[5][6] Do not place chemical waste in regular laboratory trash cans that are handled by custodial staff.[6]

Liquid Waste Disposal (Solutions containing Etrumadenant):

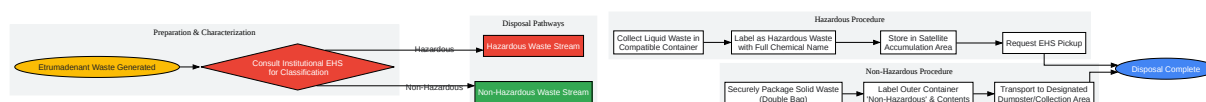
- Aqueous Solutions: Do not dispose of solutions containing **etrumadenant** down the drain unless you have explicit approval from your EHS department.[2][7] Most institutions prohibit the drain disposal of solutions containing organic compounds.
- Organic Solvents: Solutions of **etrumadenant** in organic solvents (like DMSO) must be collected as hazardous chemical waste.[2][4]
- Collection: Collect liquid waste in a designated, properly labeled, and sealed container. The container must be compatible with the solvent used.[4]

Empty Container Disposal:

- "RCRA Empty": Before disposing of an empty container that held **etrumadenant**, ensure it is "RCRA empty," meaning not a drop of liquid or any solid residue that could be scraped out remains.[6]
- Rinsing: If the container held a solution of **etrumadenant**, it may need to be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[7]
- Defacing Labels: All chemical labels on the empty container must be defaced or removed to indicate it no longer contains a hazardous material.[6][7]
- Disposal: Once clean and properly defaced, the container can typically be disposed of in the regular trash or recycling, depending on institutional policy.[7]

Etrumadenant Disposal Workflow

The following diagram illustrates a general workflow for the disposal of **etrumadenant** waste in a laboratory setting.



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